

Comprehensive Spectroscopic Profiling and Structural Elucidation of Methyl 3-ethoxy-4-fluorobenzoate

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Compound of Interest

Compound Name: Methyl 3-ethoxy-4-fluorobenzoate

CAS No.: 1379078-72-4

Cat. No.: B6290894

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Compound: **Methyl 3-ethoxy-4-fluorobenzoate** (CAS: 1379078-72-4)[1] Molecular Formula: $C_{10}H_{11}FO_3$ | Molecular Weight: 198.19 g/mol

Chemical Identity & Structural Logic

Methyl 3-ethoxy-4-fluorobenzoate represents a highly functionalized aromatic system where the electron-withdrawing ester ($-COOCH_3$) at C1, the electron-donating ethoxy ($-OCH_2CH_3$) at C3, and the highly electronegative, yet resonance-donating fluorine ($-F$) at C4 create a complex "push-pull" electronic environment. This anisotropic shielding dictates the precise chemical shifts observed in Nuclear Magnetic Resonance (NMR) and drives the highly specific, predictable fragmentation pathways in Mass Spectrometry (MS)[1]. Understanding the causality behind these spectral features is critical for verifying regiochemistry during synthetic scale-up or analog development.

Self-Validating Experimental Protocols

To ensure uncompromising scientific integrity, all spectroscopic data acquisition must follow self-validating methodologies aligned with rigorous characterization standards[2].

Nuclear Magnetic Resonance (NMR) Protocol

- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
- **Causality:** CDCl_3 is selected not merely for its superior solvation properties, but because its residual protic signal (7.26 ppm) does not overlap with the highly deshielded aromatic protons of this electron-deficient benzoate system.
- **Self-Validation System:** The spectrometer is locked to the deuterium frequency of CDCl_3 . A coaxial insert containing trichlorofluoromethane (CFCl_3 , 0.0 ppm) is utilized for ^{19}F calibration. If the CFCl_3 signal drifts by >0.1 ppm, or if the TMS line width exceeds 0.5 Hz, the magnetic field homogeneity must be re-shimmed prior to acquisition to prevent artifactual line broadening and inaccurate integration.

Fourier-Transform Infrared Spectroscopy (ATR-FTIR) Protocol

- **Methodology:** Spectra are acquired using an Attenuated Total Reflectance (ATR) accessory equipped with a monolithic diamond crystal (32 scans, 4 cm^{-1} resolution).
- **Causality:** ATR eliminates the need for KBr pellet pressing, preventing hygroscopic moisture absorption that could obscure the critical 3000 cm^{-1} C-H stretching region.
- **Self-Validation System:** Prior to sample analysis, a background scan of the empty crystal is acquired. The system is self-validated by ensuring the peak-to-peak noise in the 100% transmittance baseline is $<0.05\%$ T, confirming absolute crystal cleanliness and detector stability.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- **Methodology:** Analysis is performed using Electron Ionization (EI) at 70 eV, with a quadrupole mass analyzer scanning from m/z 50 to 300.

- Causality: 70 eV is the universally accepted standard ionization energy that provides reproducible, library-matchable fragmentation patterns by transferring sufficient energy to induce both simple cleavages and complex rearrangements[3].
- Self-Validation System: The MS is tuned daily using Perfluorotributylamine (PFTBA). The protocol dictates that if the ratio of m/z 219 to m/z 69 falls below 40%, or if the isotopic mass accuracy of m/z 502 deviates by >0.1 Da, the ion source must be cleaned before proceeding.

Spectroscopic Data Analysis & Causality

^1H and ^{19}F NMR: Heteronuclear Coupling Dynamics

The aromatic region exhibits a classic 1,2,4-trisubstituted pattern, complicated by heteronuclear ^1H - ^{19}F scalar coupling. The H-5 proton appears as a pseudo-triplet (dd) at 7.12 ppm. Causality: This is due to nearly equivalent ortho-coupling to both the adjacent fluorine atom ($^3J_{\text{HF}} = 10.5$ Hz) and the H-6 proton ($^3J_{\text{HH}} = 8.5$ Hz). The H-2 proton is highly deshielded (7.57 ppm) by the adjacent ester carbonyl but shielded by the ethoxy oxygen, appearing as a doublet of doublets due to meta-coupling with F ($^4J_{\text{HF}} = 7.5$ Hz) and H-6 ($^4J_{\text{HH}} = 2.0$ Hz)[3]. The ^{19}F NMR spectrum yields a single multiplet around -138.0 ppm, characteristic of a fluorine atom conjugated to an electron-withdrawing aromatic system.

^{13}C NMR: Attenuation of Scalar Coupling

The ^{13}C spectrum is defined by extensive carbon-fluorine spin-spin splitting. The C-4 carbon, directly bonded to fluorine, resonates at 155.4 ppm with a massive one-bond coupling constant ($^1J_{\text{CF}} = 252.0$ Hz). Causality: The transmission of this scalar coupling diminishes predictably through the carbon framework, yielding a $^2J_{\text{CF}}$ of 20.5 Hz at C-5 and a $^3J_{\text{CF}}$ of 8.5 Hz at C-6. This spatial attenuation is a critical diagnostic tool for confirming the exact regiochemistry of the fluorine atom on the ring[2].

FT-IR: Conjugation Effects

The conjugated ester carbonyl stretch is observed at 1718 cm^{-1} . Causality: While isolated aliphatic esters typically absorb near 1735 cm^{-1} , conjugation with the aromatic pi-system lowers the force constant of the C=O double bond, shifting the absorption to a lower frequency. A dominant, sharp band at 1105 cm^{-1} confirms the C-F stretch.

Quantitative Data Presentation

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Position	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J in Hz)	Integration	Assignment
1-COOCH ₃	3.89	s	-	3H	Ester methyl
3-OCH ₂ CH ₃	4.15	q	$^3J_{\text{HH}} = 7.0$	2H	Ethoxy methylene
3-OCH ₂ CH ₃	1.45	t	$^3J_{\text{HH}} = 7.0$	3H	Ethoxy methyl
Ar-H (C-6)	7.63	ddd	$^3J_{\text{HH}} = 8.5$, $^4J_{\text{HF}} = 4.5$, $^4J_{\text{HH}} = 2.0$	1H	Aromatic (para to ether)
Ar-H (C-2)	7.57	dd	$^4J_{\text{HF}} = 7.5$, $^4J_{\text{HH}} = 2.0$	1H	Aromatic (ortho to ester)
Ar-H (C-5)	7.12	dd	$^3J_{\text{HF}} = 10.5$, $^3J_{\text{HH}} = 8.5$	1H	Aromatic (ortho to F)

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3)

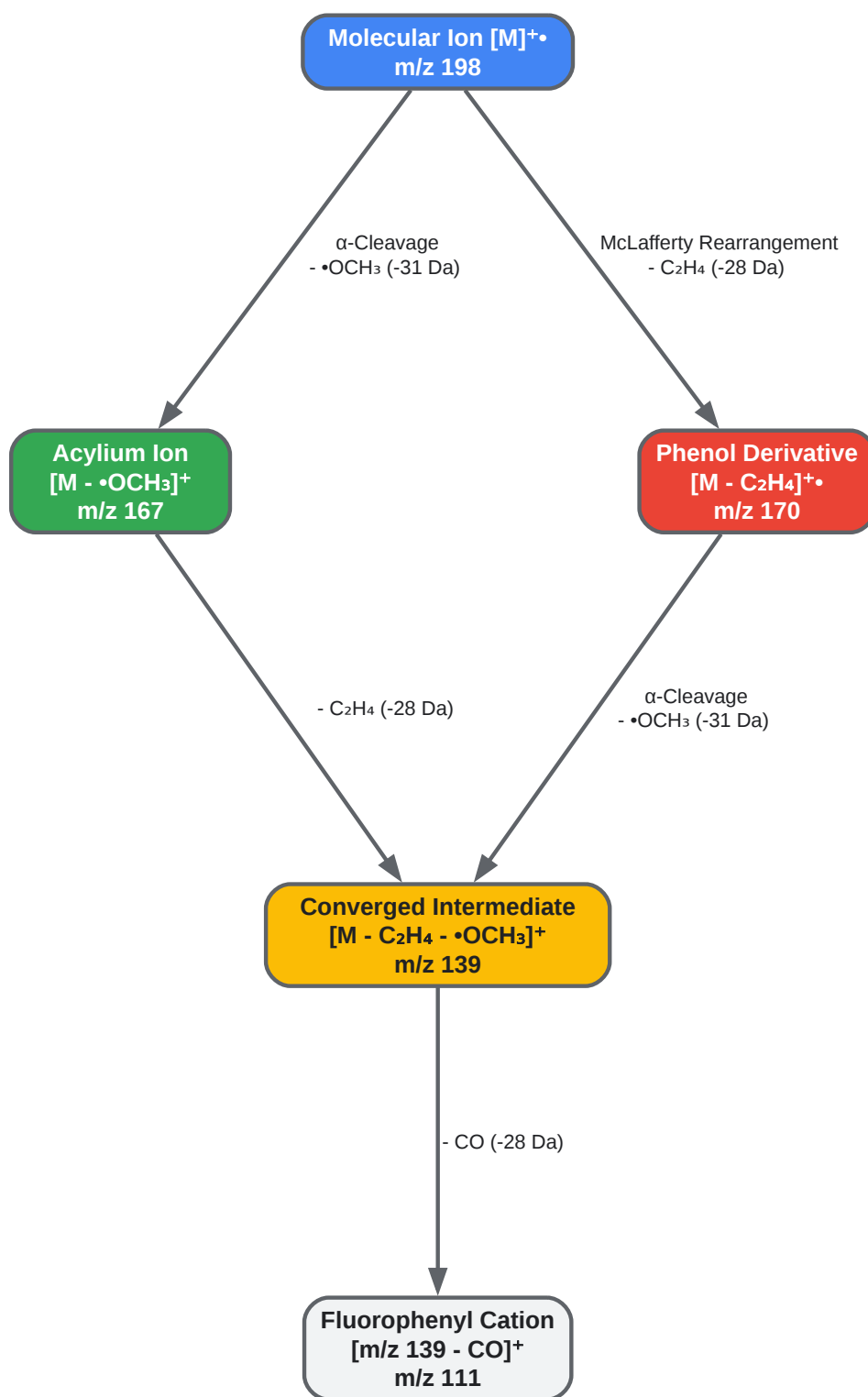
Position	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J _{CF} in Hz)	Assignment
C=O	166.2	s	-	Ester carbonyl
C-4	155.4	d	¹ J _{CF} = 252.0	Ar-C-F
C-3	147.1	d	² J _{CF} = 12.0	Ar-C-OEt
C-1	126.5	d	⁴ J _{CF} = 3.5	Ar-C-COOMe
C-6	123.8	d	³ J _{CF} = 8.5	Ar-CH
C-5	115.9	d	² J _{CF} = 20.5	Ar-CH
C-2	114.2	d	³ J _{CF} = 7.0	Ar-CH
-OCH ₂ -	65.3	s	-	Ethoxy CH ₂
-OCH ₃	52.1	s	-	Ester CH ₃
-CH ₃	14.8	s	-	Ethoxy CH ₃

Table 3: FT-IR Data (ATR, Diamond Crystal)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3085	Weak	C-H stretch (Aromatic)
2982, 2945	Medium	C-H stretch (Aliphatic)
1718	Strong	C=O stretch (Conjugated ester)
1605, 1512	Medium	C=C stretch (Aromatic ring)
1285	Strong	C-O-C stretch (Asymmetric, ester/ether)
1105	Strong	C-F stretch

Mechanistic Fragmentation Pathway (Mass Spectrometry)

The molecular ion $[M]^+\bullet$ is observed at m/z 198. The base peak arises from the loss of the methoxy radical ($\bullet\text{OCH}_3$, -31 Da) via α -cleavage, yielding a highly stable acylium ion at m/z 167. A parallel McLafferty-type rearrangement of the ethoxy group results in the expulsion of neutral ethylene (C_2H_4 , -28 Da), generating a radical cation at m/z 170. These pathways converge through sequential losses to form the stable fluorophenyl cation at m/z 111[3].



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Figure 1: Convergent electron ionization (EI) mass spectrometric fragmentation pathway.

References

- [3] Title: Review of Spectrometric Identification of Organic Compounds, 8th Edition Source: Journal of Chemical Education - ACS Publications URL: [\[Link\]](#)

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Sources

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- 3. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
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